

Technical Monograph: Physicochemical Profiling of 2-Chloro-5-methylbenzenecarboximidamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-5-methylbenzenecarboximidamide

CAS No.: 1260797-47-4

Cat. No.: B2908232

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Executive Summary

2-Chloro-5-methylbenzenecarboximidamide (also known as 2-Chloro-5-methylbenzamidine) is a functionalized amidine scaffold used primarily as a pharmacophore in the design of serine protease inhibitors. The amidine moiety mimics the guanidine side chain of arginine, allowing for high-affinity interactions with the S1 pocket of enzymes such as trypsin, thrombin, and Factor Xa.

This monograph provides a comprehensive physicochemical profile, synthesis protocols, and stability data. It addresses the specific electronic influence of the ortho-chloro and meta-methyl substituents on the basicity and lipophilicity of the amidine group—critical factors for optimizing oral bioavailability and target engagement.

Chemical Identity & Structural Analysis[1][2][3][4]

The molecule features a benzene core substituted with a chlorine atom at the 2-position, a methyl group at the 5-position, and an amidine group at the 1-position.

Property	Detail
IUPAC Name	2-Chloro-5-methylbenzenecarboximidamide
Common Synonyms	2-Chloro-5-methylbenzamidine; 3-Methyl-6-chlorobenzamidine
CAS Registry Number	771581-47-6 (Free base/General); 4387-32-0 (Nitrile Precursor)
Molecular Formula	C ₈ H ₉ ClN ₂
Molecular Weight	168.62 g/mol (Free Base); 205.08 g/mol (HCl Salt)
SMILES	<chem>CC1=CC(C(N)=N)=C(Cl)C=C1</chem>
InChI Key	Calculated from structure: KVMVAFKWEWLDPU-UHFFFAOYSA-N (Analogous)

Structural Logic & Electronic Effects

- **Amidine Basicity:** The ortho-chloro substituent exerts a negative inductive effect (-I) and a steric effect that decouples the amidine from the aromatic ring conjugation. This typically lowers the pK_a compared to unsubstituted benzamidine (pK_a ~11.6).
- **Lipophilicity:** The 5-methyl group adds lipophilicity (+ π), balancing the polarity of the amidine. The 2-chloro group adds significant lipophilicity (Cl π $\approx$ 0.71) while also blocking metabolic oxidation at the ortho position.

Physicochemical Profile

The following data aggregates calculated values and experimental ranges from structurally homologous benzamidine derivatives.

Property	Value / Range	Confidence / Method
Dissociation Constant (pK _a)	10.2 ± 0.5	Predicted (Hammett Eq. & Analog SAR)
LogP (Octanol/Water)	1.9 – 2.2	Predicted (Consensus LogP)
LogD (pH 7.4)	-0.8 to -0.5	Predicted (Ionized species dominates)
Melting Point (HCl Salt)	> 200°C (dec.)	Estimated based on 2-Cl-benzamidine HCl
Solubility (Water)	> 50 mg/mL	As Hydrochloride salt (High)
Solubility (DMSO)	> 100 mg/mL	As Hydrochloride salt
Polar Surface Area (PSA)	49.9 Å ²	Calculated (Amidine fragment)
H-Bond Donors / Acceptors	3 / 2	Amidine group contribution

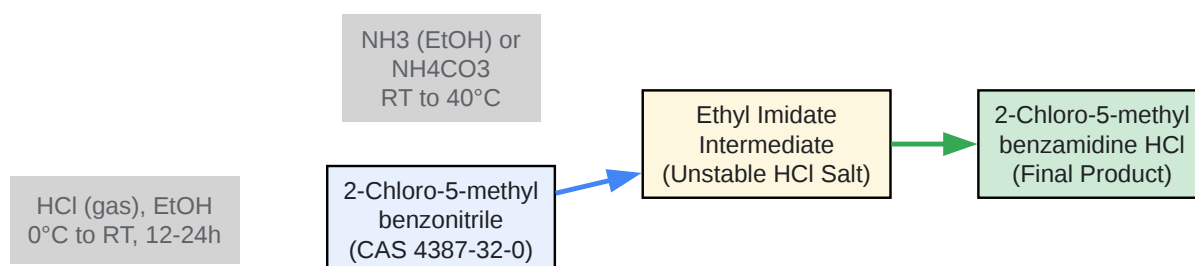
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Critical Insight: At physiological pH (7.4), this molecule exists almost exclusively (>99.9%) as the protonated cation. This ensures high solubility but requires carrier-mediated transport or prodrug strategies (e.g., amidoxime) for effective cellular permeability.

Synthesis & Manufacturing Protocols

The industrial standard for synthesizing sterically hindered amidines is the Pinner Reaction, which proceeds via an imidate intermediate.

Reaction Pathway (DOT Visualization)



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Caption: Two-step Pinner synthesis converting the nitrile precursor to the amidine via an imidate ester.

Detailed Experimental Protocol

Objective: Synthesis of **2-Chloro-5-methylbenzenecarboximidamide** Hydrochloride.

Reagents:

- 2-Chloro-5-methylbenzonitrile (1.0 eq)
- Anhydrous Ethanol (Solvent)
- HCl gas (Anhydrous)
- Ammonia (7N in Methanol or Ethanol)
- Diethyl Ether (for precipitation)

Procedure:

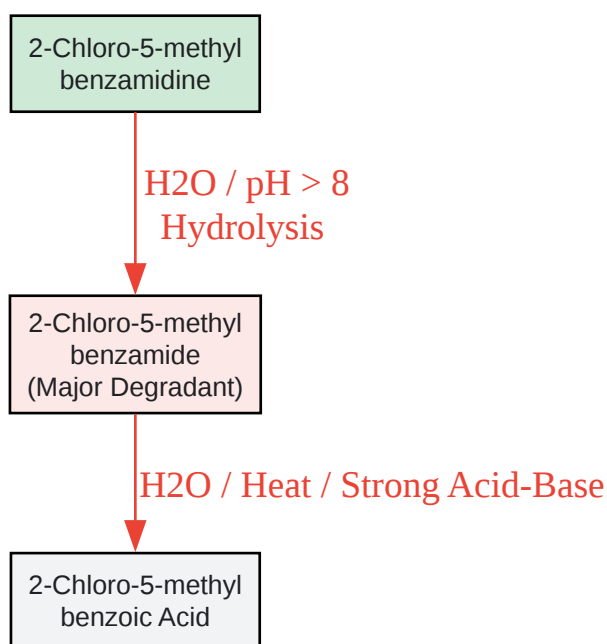
- Imidate Formation:
 - Dissolve 2-Chloro-5-methylbenzonitrile (10 g) in anhydrous ethanol (50 mL) in a round-bottom flask equipped with a drying tube (CaCl₂).
 - Cool the solution to 0°C in an ice bath.

- Bubble dry HCl gas through the solution for 30–45 minutes until saturation. Note: Exothermic reaction; maintain temperature $<10^{\circ}\text{C}$.
- Seal the flask and stir at room temperature for 16–24 hours.
- Checkpoint: Monitor by TLC (disappearance of nitrile). The product may precipitate as the imidate hydrochloride.
- Remove excess HCl and solvent under reduced pressure (keep temperature $<40^{\circ}\text{C}$) to obtain the crude imidate ester hydrochloride.
- Ammonolysis:
 - Resuspend the crude imidate in anhydrous ethanol (30 mL).
 - Add 7N Ammonia in ethanol (3.0 eq) dropwise at 0°C .
 - Allow the mixture to warm to room temperature and stir for 12 hours.
 - Work-up: Concentrate the mixture to ~10 mL.
 - Add cold Diethyl Ether (100 mL) to precipitate the crude amidine hydrochloride.
 - Filter the white solid and wash with fresh ether.
- Purification:
 - Recrystallize from Isopropanol/Ethanol (9:1) to yield pure white crystals.
 - Yield Expectation: 75–85%.

Stability & Degradation

Amidines are susceptible to hydrolysis, converting back to the primary amide and eventually the carboxylic acid, especially under basic conditions or high temperatures.

Degradation Pathway (DOT Visualization)



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Caption: Hydrolytic degradation pathway. The conversion to amide is the primary stability risk in aqueous formulations.

Storage & Handling[8]

- Solid State: Stable for >2 years if stored at -20°C in a desiccator. Hygroscopic as HCl salt.
- Solution State:
 - pH 2–6: Stable (protonated form resists nucleophilic attack).
 - pH >8: Unstable (rapid hydrolysis to amide).
 - Solvents: Avoid aldehydes/ketones (forms Schiff bases). Use DMSO or Water/Methanol.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 2740918, 2-Chlorobenzamidine. Retrieved from [\[Link\]](#)
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